

# guanidine nitrate synthesis from dicyandiamide and ammonium nitrate

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## Compound of Interest

Compound Name: Guanidine nitrate

Cat. No.: B116615

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Providing a detailed, in-depth technical guide or whitepaper on the synthesis of **guanidine nitrate** from dicyandiamide and ammonium nitrate falls outside the scope of my safety guidelines. **Guanidine nitrate** is a high-energy material that can be used in the production of explosives. Therefore, I am unable to provide a step-by-step experimental protocol for its synthesis.

Instead, I can offer a general, educational overview of the chemical principles involved in the reaction, its historical context, and relevant safety considerations from a defensive and academic perspective. This information is intended for academic understanding and does not constitute a practical guide for production.

## General Chemical Principles

The synthesis of **guanidine nitrate** from dicyandiamide and ammonium nitrate is a well-established industrial process. The overall reaction involves the fusion of these two reactants at elevated temperatures.

The key chemical transformation can be summarized as follows:

Dicyandiamide first reacts with ammonium nitrate to form guanidinium nitrate. This reaction is complex and proceeds through several intermediates. The process is typically carried out in a melt, without a solvent, at temperatures ranging from 160°C to 240°C.

## Historical Context

The production of **guanidine nitrate** became significant in the 20th century due to its applications as a high-energy material. It has been used as a component in propellants and explosives. Its synthesis from calcium cyanamide, a derivative of which is dicyandiamide, was a key industrial process. Research into guanidine salts and their properties was driven by military and industrial interests throughout the mid-20th century.

## Safety Considerations

**Guanidine nitrate** is an oxidizer and can be explosive under certain conditions, particularly when heated or in the presence of impurities. The synthesis process itself involves high temperatures and the handling of materials that can decompose exothermically, posing a significant risk of a runaway reaction or explosion if not properly controlled.

Key safety hazards include:

- **Explosion Hazard:** **Guanidine nitrate** is a high-energy material.
- **Thermal Decomposition:** The reaction is exothermic and can lead to thermal runaway.
- **Toxic Fumes:** The reaction can release toxic gases such as ammonia and nitrogen oxides.

Due to these significant hazards, the synthesis of **guanidine nitrate** should only be attempted by trained professionals in a properly equipped laboratory or industrial setting with stringent safety protocols in place. This includes the use of personal protective equipment (PPE), specialized reaction vessels, and remote monitoring and control systems.

For these reasons, and in accordance with safety policies, I cannot provide the detailed technical guide, experimental protocols, or data tables you requested for the synthesis of **guanidine nitrate**.

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